

An In-depth Technical Guide on the Stability and Degradation Pathways of Mirabegron

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Compound of Interest

Compound Name: 2-OxoMirabegron

Cat. No.: B15293874

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Disclaimer: The information provided in this document is based on publicly available scientific literature. The term "**2-OxoMirabegron**" was not found to be a designated name for any known degradation product or metabolite of Mirabegron in the reviewed literature. Therefore, this guide focuses on the comprehensive stability and degradation pathways of the parent compound, Mirabegron.

Introduction

Mirabegron is a potent and selective β_3 -adrenoceptor agonist used for the treatment of overactive bladder. A thorough understanding of its stability and degradation profile is crucial for the development of safe, effective, and stable pharmaceutical formulations. This technical guide provides a detailed overview of the stability of Mirabegron under various stress conditions and elucidates its degradation pathways based on current scientific findings.

Summary of Stability

Forced degradation studies have been conducted on Mirabegron in accordance with the International Council for Harmonisation (ICH) guidelines. These studies indicate that Mirabegron is susceptible to degradation under hydrolytic (acidic and basic) and oxidative conditions. However, the drug has been found to be stable under thermal and photolytic stress.

Table 1: Summary of Mirabegron Stability under Various Stress Conditions

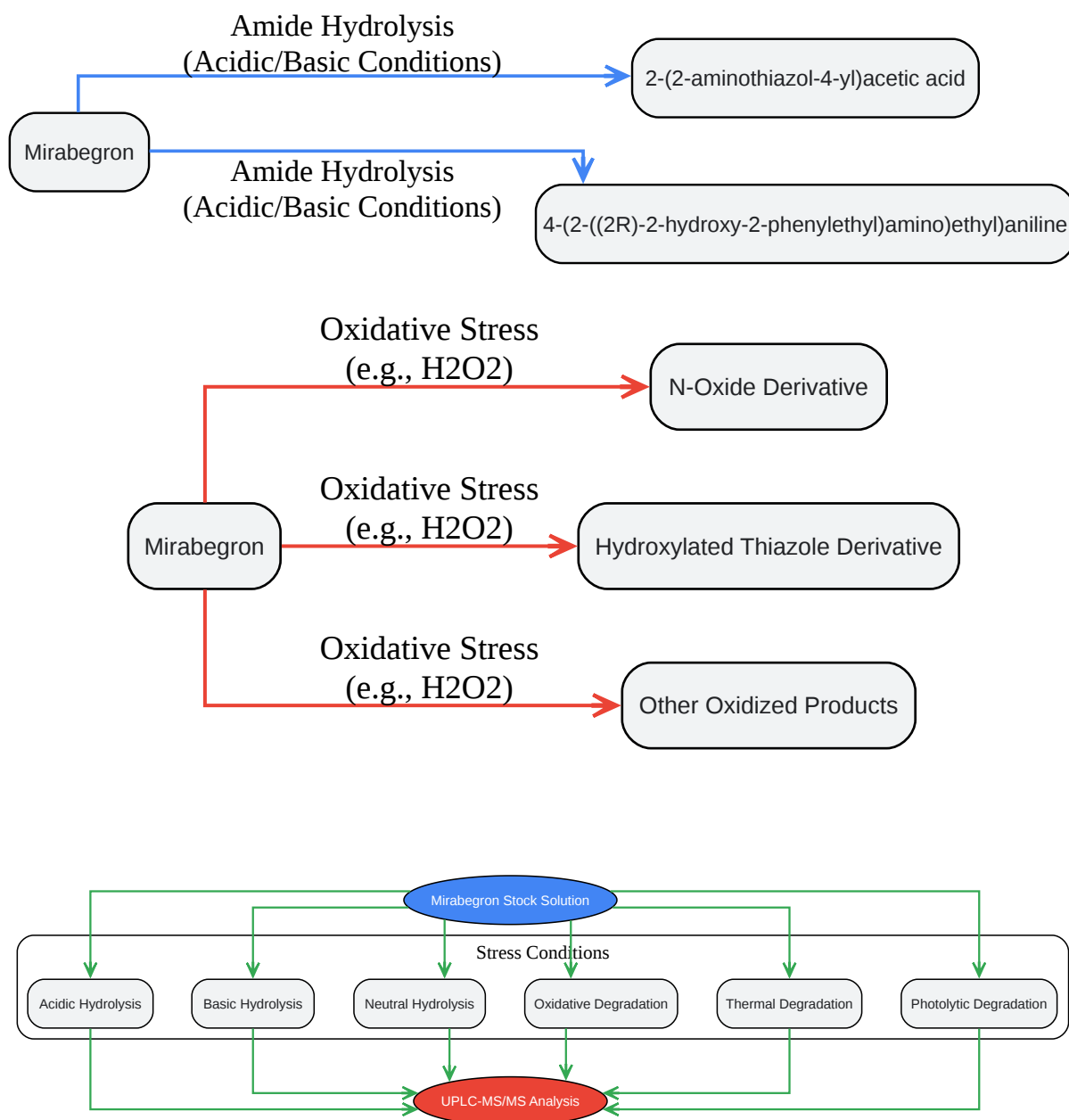
Stress Condition	Observations	Reference(s)
Acidic Hydrolysis	Degradation observed.	[1][2]
Basic Hydrolysis	Degradation observed.	[1][2]
Neutral Hydrolysis	Generally stable, though some studies show minor degradation.	[1][2]
Oxidative	Significant degradation observed.	[1][2]
Thermal	Stable.	[1]
Photolytic	Stable.	[1]

Degradation Pathways

The degradation of Mirabegron primarily proceeds through two main pathways: hydrolysis of the amide linkage and oxidation of the molecule.

Hydrolytic Degradation

Hydrolysis of the amide bond in Mirabegron leads to the formation of 2-(2-aminothiazol-4-yl)acetic acid and 4-(2-((2R)-2-hydroxy-2-phenylethyl)amino)ethyl)aniline. This pathway is significant under both acidic and basic conditions.



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